

# Personal protective equipment for handling ROC-325

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# **Essential Safety and Handling Guide for ROC- 325**

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This document provides immediate safety, logistical, and operational guidance for researchers, scientists, and drug development professionals handling **ROC-325**. Adherence to these protocols is crucial for ensuring laboratory safety and the integrity of experimental outcomes.

### **Immediate Safety and Handling Precautions**

While **ROC-325** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety practices are mandatory.

Personal Protective Equipment (PPE):

A comprehensive guide to recommended PPE for handling **ROC-325** in both powdered and solution forms is provided below.



PPE Category	Required for Handling Powder	Required for Handling Solution (e.g., in DMSO)	Specifications
Hand Protection	✓	<b>✓</b>	Chemical-resistant gloves (e.g., nitrile or neoprene). Change gloves immediately if contaminated.
Eye Protection	✓	✓	Safety glasses with side shields or safety goggles.
Body Protection	✓	✓	Laboratory coat. Ensure it is fully buttoned.
Respiratory Protection	Recommended, especially if weighing or transferring powder.	Not generally required if handled in a fume hood.	Use a NIOSH-

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